

# Application Notes & Protocols: Doramapimod (IV-255) in High-Throughput Screening Assays

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## Compound of Interest

Compound Name: IV-255

Cat. No.: B10861645

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Audience: Researchers, scientists, and drug development professionals.

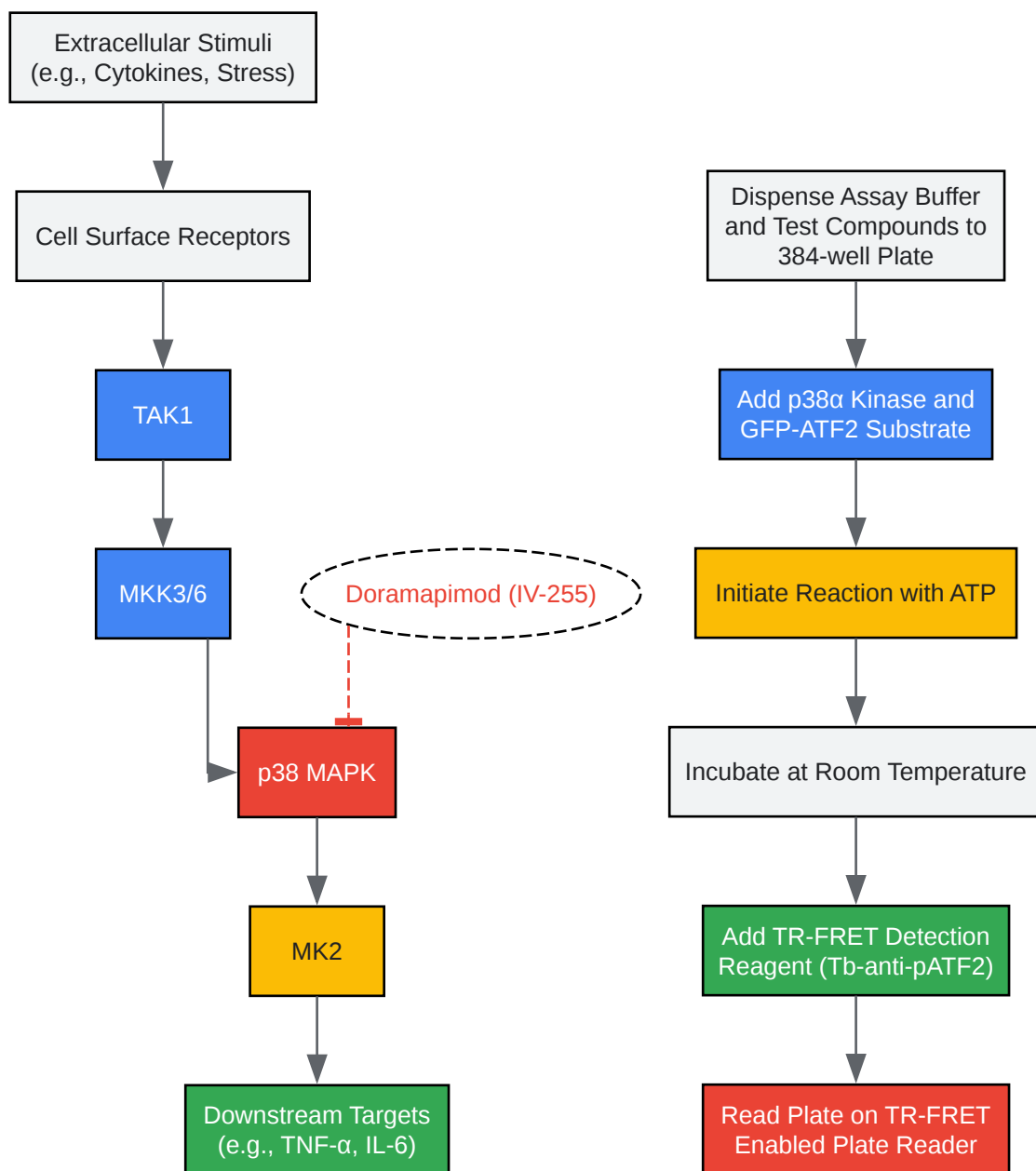
Introduction: Doramapimod, internally designated as **IV-255** for the purposes of this document, is a potent and highly specific inhibitor of p38 mitogen-activated protein kinase (MAPK). The p38 MAPK signaling pathway plays a crucial role in the cellular response to inflammatory cytokines and stress, making it a key target in the development of novel therapeutics for a range of diseases, including rheumatoid arthritis, inflammatory bowel disease, and chronic obstructive pulmonary disease. This document provides detailed application notes and protocols for the use of Doramapimod (**IV-255**) in high-throughput screening (HTS) assays designed to identify and characterize modulators of the p38 MAPK pathway.

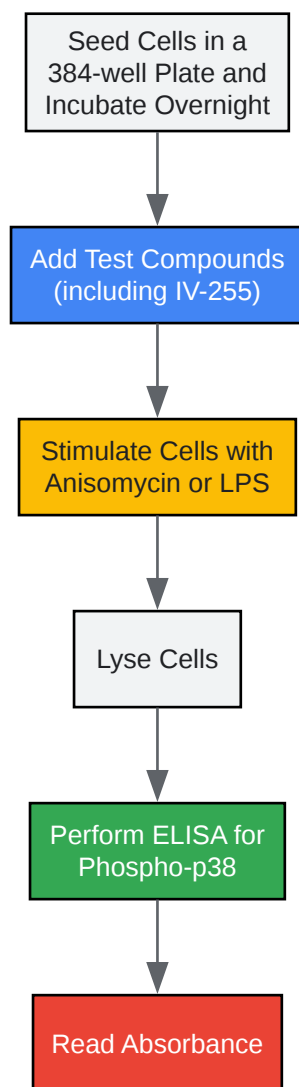
## Mechanism of Action

Doramapimod (**IV-255**) is a Type II inhibitor of p38 MAPK, meaning it binds to an allosteric site on the kinase, stabilizing it in an inactive conformation. This binding is characterized by a slow association and a very slow dissociation rate, resulting in a prolonged duration of action. Specifically, it targets the DFG-out (Asp-Phe-Gly) conformation of the kinase, a feature that contributes to its high selectivity over other kinases.

### Signaling Pathway of p38 MAPK

The p38 MAPK cascade is a key signaling pathway that responds to extracellular stimuli, leading to a variety of cellular responses, including inflammation, apoptosis, and cell differentiation.





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